

# Application Notes and Protocols: Promethium-147 in Atomic Batteries for Space Applications

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## Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

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## Introduction

**Promethium-147** (Pm-147) is a radioisotope that has garnered significant interest for its application in atomic batteries, particularly for space missions where long-duration, reliable power sources are critical.<sup>[1]</sup> These batteries, specifically betavoltaic devices, convert the kinetic energy of beta particles emitted from the decay of Pm-147 directly into electrical energy.<sup>[2]</sup> This technology offers a viable power solution for satellites, space probes, and other autonomous systems operating in environments where conventional power sources like solar panels or chemical batteries are impractical.<sup>[1][2]</sup> This document provides detailed application notes, experimental protocols, and performance data for the utilization of **Promethium-147** in atomic batteries for space applications.

## Characteristics of Promethium-147 for Atomic Batteries

**Promethium-147** is a synthetic radioisotope, typically produced through the neutron irradiation of Neodymium-146 in a nuclear reactor. It decays via beta emission to the stable Samarium-147 with a half-life of 2.62 years. The emitted beta particles have a maximum energy of 224.5 keV and an average energy of approximately 62 keV.<sup>[3]</sup> A key advantage of Pm-147 is its relatively low-energy beta emission and the absence of significant gamma radiation, which simplifies shielding requirements.<sup>[3]</sup>

## Data Presentation: Performance of Promethium-147 Atomic Batteries

The performance of **Promethium-147** atomic batteries is influenced by several factors, including the choice of semiconductor material, the form of the promethium source, and the device architecture. The following tables summarize key quantitative data from various studies.

Table 1: Properties of **Promethium-147**

Property	Value
Half-life	2.62 years
Decay Mode	Beta Emission ( $\beta^-$ )
Maximum Beta Energy	224.5 keV
Average Beta Energy	~62 keV[3]
Specific Activity	~935 Ci/g

Table 2: Performance of **Promethium-147** Betavoltaic Devices with Different Semiconductors

Semiconductor	Promethium Source	Power Density	Efficiency	Reference
Silicon (Si)	Pm-147	A few milliwatts from ~2 cubic inches (including shielding)	Not Specified	[2]
4H-Silicon Carbide (4H-SiC)	$^{147}\text{PmCl}_3$	~3.2 $\mu\text{W}/\text{cm}^2$	1.04%	
Gallium Arsenide (GaAs)	Pm-147	Not Specified	Not Specified	[2]

Table 3: Experimental Data from a **Promethium-147** Direct Charge Battery

Parameter	Value	Reference
Design	Cylindrical	[4]
Source Activity	2.6 Curies	[4]
Open Circuit Voltage	~60 kV	[4]
Short Circuit Current	6 nanoamperes	[4]
Efficiency	up to 15%	[4]

## Experimental Protocols

The following protocols provide a generalized framework for the fabrication and testing of **Promethium-147** betavoltaic devices. These are based on methodologies reported in the literature and should be adapted based on specific experimental goals and available resources.

### Preparation of the Promethium-147 Source

The promethium source can be prepared in various forms, such as an oxide ( $\text{Pm}_2\text{O}_3$ ) or a chloride ( $\text{PmCl}_3$ ) solution.

- For Promethium(III) Chloride ( $^{147}\text{PmCl}_3$ ) Solution:
  - Obtain a calibrated solution of  $^{147}\text{PmCl}_3$  in a suitable solvent.
  - All handling of the radioactive solution must be conducted within a certified fume hood or glovebox to prevent contamination and exposure.
  - Use calibrated micropipettes for accurate dispensing of the solution.

### Fabrication of the Betavoltaic Cell

This protocol outlines the assembly of a planar betavoltaic cell using a semiconductor converter.

- Materials and Equipment:
  - Semiconductor wafer (e.g., 4H-SiC, Si, GaAs) with a p-n junction.[2]

- **Promethium-147** source.
- Conductive epoxy.
- Wire bonder.
- Microscope.
- Fume hood or glovebox.
- Procedure:
  - Mount the semiconductor converter onto a conducting pad using conductive epoxy.
  - Wire bond the electrodes of the converter to pads on a mounting board for electrical access.
  - Carefully dispense a controlled amount of the **Promethium-147** source material onto the active area of the semiconductor. For liquid sources, this can be done drop-wise, allowing the solvent to evaporate between applications.
  - For solid sources, a thin, uniform layer should be deposited.
  - The entire assembly should be performed in a controlled environment to minimize contamination.

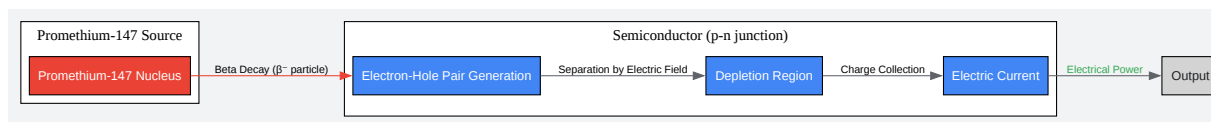
## Testing and Characterization of the Betavoltaic Battery

- Equipment:
  - Source meter (e.g., Keithley 2450) for I-V curve measurements.
  - Light-tight and airtight enclosure.
  - Radiation detection and monitoring equipment.
- Procedure:

- Place the fabricated betavoltaic cell inside a light-tight and airtight enclosure to eliminate any photovoltaic effects and control the environment.
- Connect the electrodes of the cell to the source meter.
- Perform current-voltage (I-V) sweeps to characterize the electrical output of the device.
- From the I-V curve, determine the open-circuit voltage ( $V_{oc}$ ), short-circuit current ( $I_{sc}$ ), fill factor (FF), and maximum power point ( $P_{max}$ ).
- Calculate the conversion efficiency of the battery using the formula:  $\text{Efficiency (\%)} = (P_{max} / P_{incident}) * 100$  where  $P_{incident}$  is the total power of the beta particles incident on the semiconductor surface.

## Mandatory Visualization

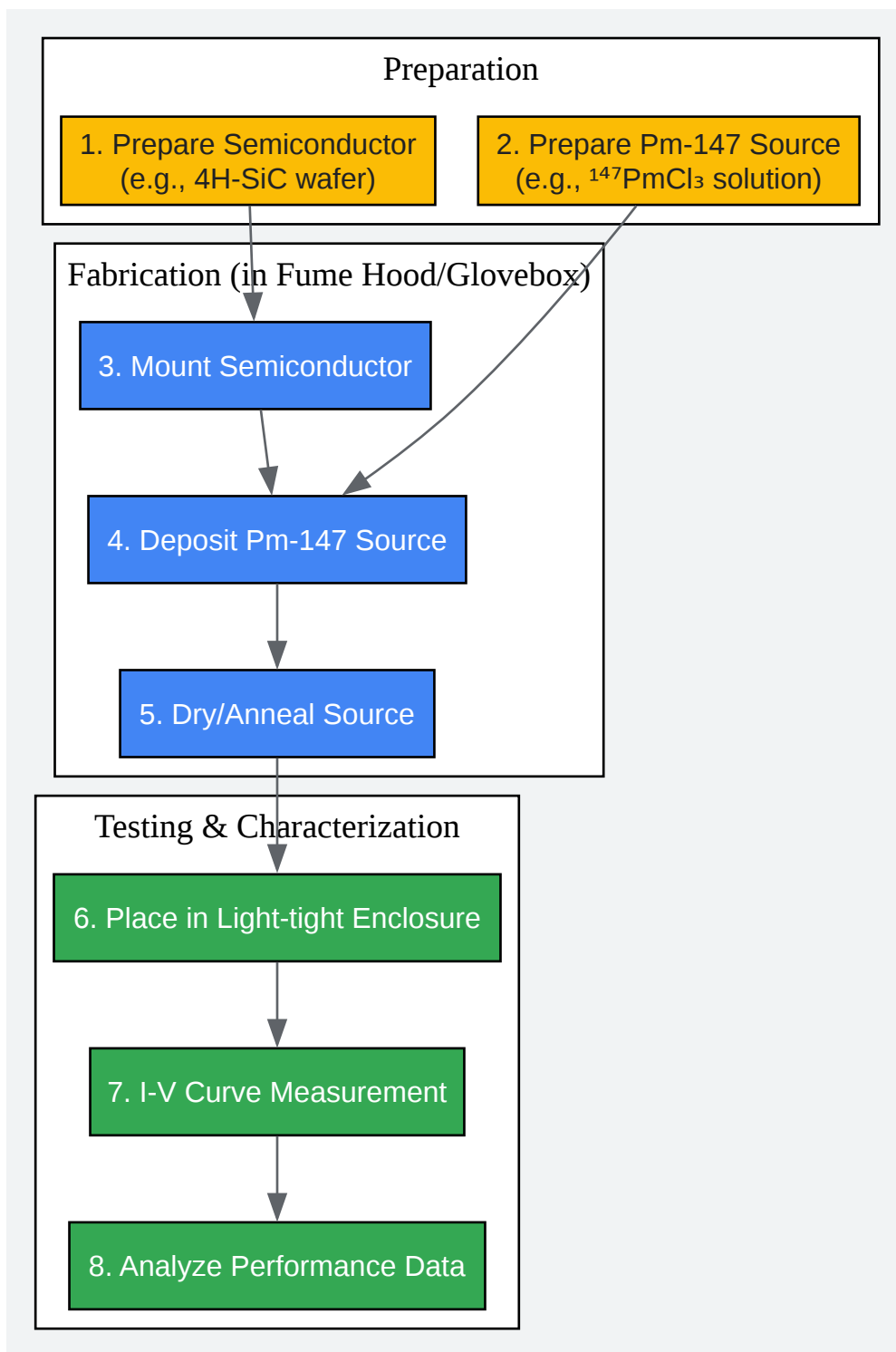
### Signaling Pathway: Energy Conversion in a Promethium-147 Betavoltaic Cell



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Caption: Energy conversion from beta decay to electricity in a Pm-147 betavoltaic cell.

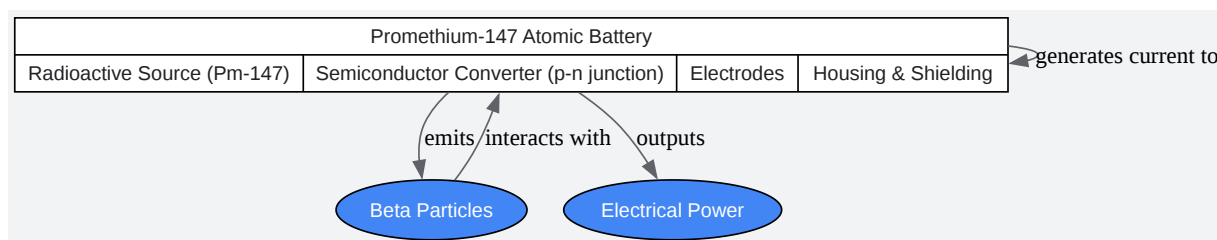
### Experimental Workflow: Fabrication of a Promethium-147 Betavoltaic Cell



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Caption: A generalized workflow for the fabrication and testing of a Pm-147 betavoltaic cell.

## Logical Relationship: Components of a Promethium-147 Atomic Battery



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Caption: Key components and their interactions within a Pm-147 atomic battery.

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## References

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